

"handling and storage procedures for 1,3,5-Trioxanetrione"

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Compound of Interest

Compound Name: 1,3,5-Trioxanetrione

Cat. No.: B15178622

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Application Notes and Protocols for 1,3,5-Trioxanetrione

For Researchers, Scientists, and Drug Development Professionals

Introduction and Critical Distinction

1,3,5-Trioxanetrione (C_3O_6) is an unstable oxide of carbon that can be conceptualized as a cyclic trimer of carbon dioxide.^[1] It is a highly reactive intermediate and is not commercially available. Due to its extreme instability, it cannot be handled or stored using conventional laboratory procedures. These application notes provide guidance for its in situ generation, handling, and immediate use under controlled, low-temperature conditions.

It is critically important to distinguish **1,3,5-Trioxanetrione** from 1,3,5-Trioxane ($C_3H_6O_3$). 1,3,5-Trioxane is a stable, white crystalline solid and a cyclic trimer of formaldehyde.^[2] The handling and storage procedures for these two compounds are vastly different. Misidentification can lead to hazardous situations. This document pertains exclusively to the unstable **1,3,5-Trioxanetrione**.

Physicochemical Properties and Stability

The most critical property of **1,3,5-Trioxanetrione** is its inherent instability. It has a very short half-life and decomposes into carbon dioxide.^[1]

Property	Value	Source
Molecular Formula	C ₃ O ₆	[1][3]
Molar Mass	132.027 g·mol ⁻¹	[1]
Appearance	Detected in solution	[4][5][6]
Half-life	Approximately 40 minutes at -40 °C	[1][4][5][6]
Decomposition Products	Carbon Dioxide (CO ₂)	[1]
Stability	Exceedingly unstable at room temperature. Stable only at very low temperatures (e.g., -80 °C to -40 °C) in solution.[1] [4][5][6]	

Hazard Identification and Safety Precautions

As a highly unstable and reactive intermediate, **1,3,5-Trioxanetrione** presents several potential hazards. The primary hazards are associated with its rapid decomposition and the potential for runaway reactions if not maintained at the required low temperatures.

- **Uncontrolled Decomposition:** Above -40°C, the compound rapidly decomposes, releasing carbon dioxide gas. In a closed system, this can lead to a pressure buildup.
- **Reactive Intermediate:** As a reactive intermediate, its interaction with other reagents may be highly exothermic and requires careful control of reaction conditions.
- **Low-Temperature Hazards:** The procedures for handling **1,3,5-Trioxanetrione** require the use of cryogenic liquids and low-temperature baths, which pose risks of cold burns and frostbite.

Recommended Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a face shield, a flame-resistant lab coat, and cryogenic gloves when handling low-

temperature baths and reagents.

- Inert Atmosphere: Conduct all synthesis and handling in a well-ventilated fume hood, preferably under an inert atmosphere (e.g., argon or nitrogen) to prevent side reactions with atmospheric moisture.
- Temperature Control: Strict temperature control is paramount. Use a reliable low-temperature bath (e.g., cryostat or a dry ice/acetone slush bath) to maintain the reaction temperature.
- Shielding: Use a blast shield to protect from potential splashes or rapid gas evolution.
- Small Scale: All work with **1,3,5-Trioxanetrione** should initially be performed on a small scale.

Storage Procedures

1,3,5-Trioxanetrione cannot be stored. Due to its extreme instability and short half-life, it must be generated in situ and used immediately in subsequent reactions. Any unused portion will decompose into carbon dioxide.

Experimental Protocols: In Situ Generation and Use

The following is a generalized protocol for the in situ generation of **1,3,5-Trioxanetrione** based on published synthetic routes.^{[4][5][6]} This is intended for experienced researchers and should be adapted and optimized for specific experimental setups.

5.1 Materials and Reagents:

- Precursor molecule (e.g., 2,4,6-tri(propan-2-ylidene)-1,3,5-trioxane)
- Solvent system (e.g., a mixture of methanol and dichloromethane)
- Ozone (O₃) source
- Inert gas (Argon or Nitrogen)
- Dry ice and acetone for cooling bath

5.2 Equipment:

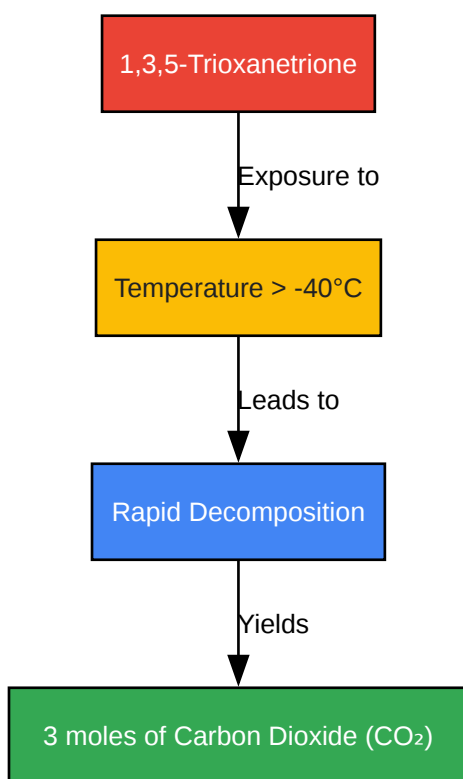
- Schlenk line or glovebox for inert atmosphere operations
- Low-temperature reaction vessel (e.g., a three-necked flask)
- Magnetic stirrer and stir bar
- Temperature probe
- Ozone delivery tube
- Apparatus for subsequent reaction or analysis (e.g., pre-cooled NMR tube, addition funnel with the next reagent)

5.3 Protocol for In Situ Generation:

- Preparation: Assemble the reaction apparatus and ensure it is dry and free of contaminants. Purge the system with an inert gas.
- Cooling: Cool the reaction vessel to -78 °C using a dry ice/acetone bath.
- Precursor Addition: Dissolve the precursor molecule in the chosen solvent system and add it to the cooled reaction vessel under an inert atmosphere.
- Ozonolysis: Bubble a stream of ozone through the solution at -78 °C. The reaction progress can be monitored by the appearance of a blue color, indicating an excess of ozone.
- Purging: Once the reaction is complete, purge the solution with an inert gas to remove any excess ozone.
- Immediate Use: The resulting solution containing **1,3,5-Trioxanetrione** is now ready for immediate use in the next reaction step or for analysis at low temperatures.

Visualizations

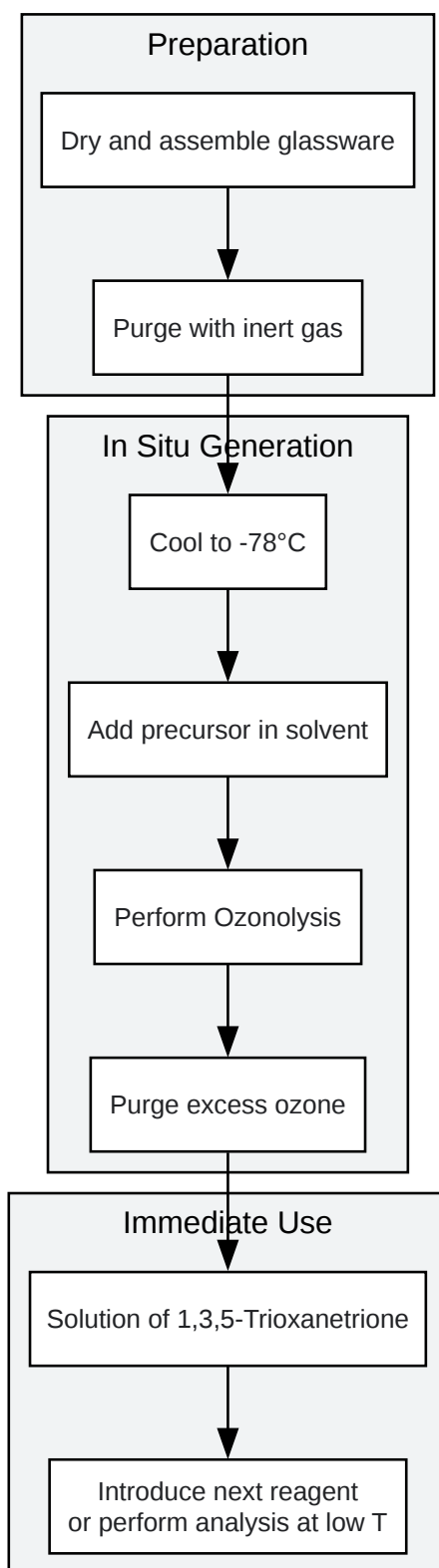
Diagram 1: Logical Relationship of **1,3,5-Trioxanetrione** Instability



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Caption: Instability of **1,3,5-Trioxanetrione**.

Diagram 2: Experimental Workflow for In Situ Generation and Use



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Caption: In Situ Generation Workflow.

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References

- 1. 1,3,5-Trioxanetrione - Wikipedia [en.wikipedia.org]
- 2. 1,3,5-Trioxane - Wikipedia [en.wikipedia.org]
- 3. 1,3,5-Trioxanetrione | C3O6 | CID 14794697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis and Low Temperature Spectroscopic Observation of 1,3,5-Trioxane-2,4,6-Trione: The Cyclic Trimer of Carbon Dioxide – All About Drugs [allfordrugs.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Synthesis and Low Temperature Spectroscopic Observation of 1,3,5-Trioxane-2,4,6-Trione: The Cyclic Trimer of Carbon Dioxide - PubMed [pubmed.ncbi.nlm.nih.gov]
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